

Application Notes and Protocols for the Analysis of Diethylcarbamazine Citrate Metabolites

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Compound of Interest

Compound Name: Diethylcarbamazine citrate

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These application notes provide detailed methodologies for the detection and quantification of **Diethylcarbamazine citrate** (DEC) and its primary metabolites, chiefly Diethylcarbamazine-N-oxide (DEC-NO), in biological matrices. The protocols focus on advanced analytical techniques, primarily Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS), which are instrumental in pharmacokinetic, metabolic, and clinical studies.

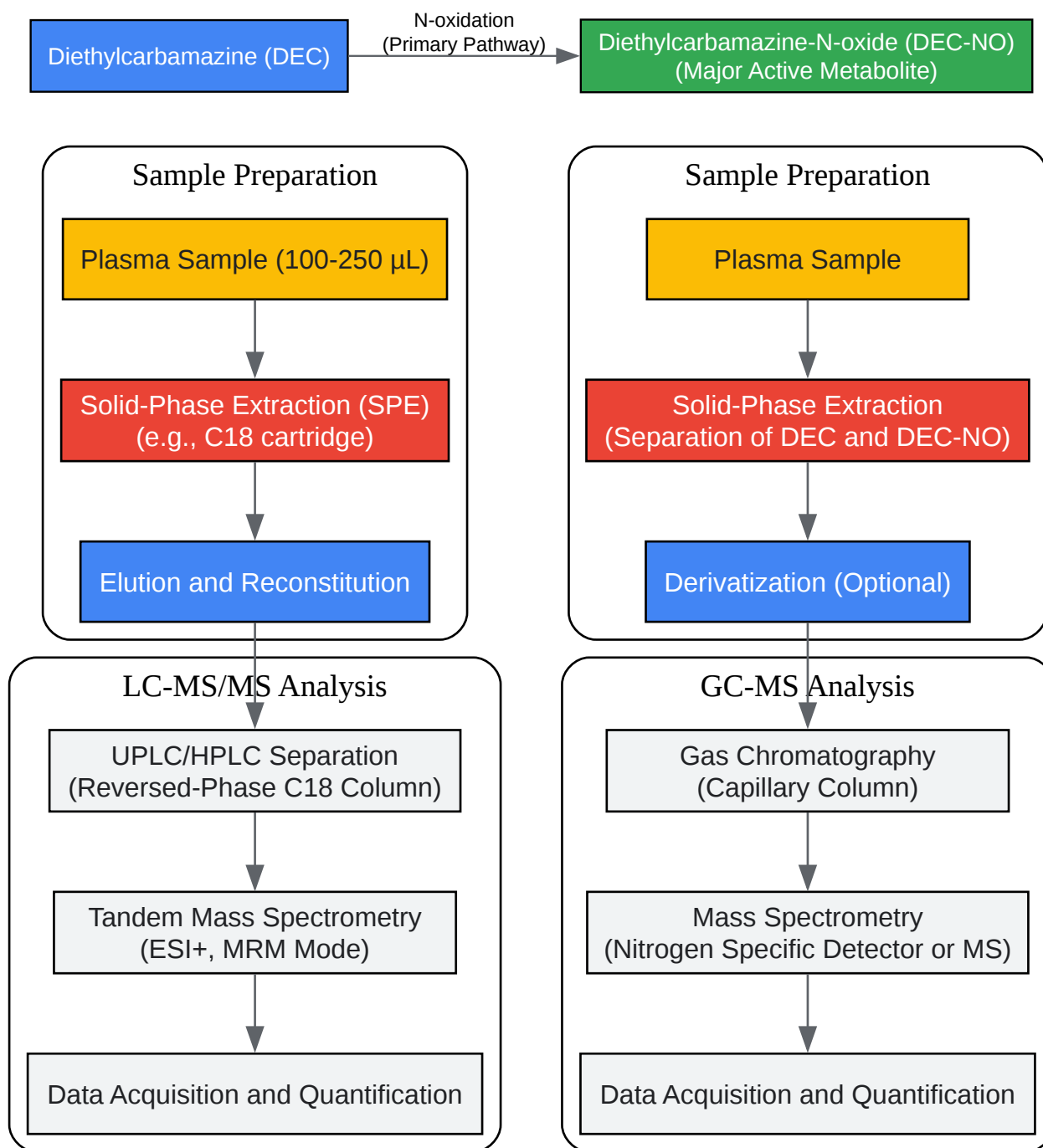
Introduction

Diethylcarbamazine (DEC) is an anthelmintic drug primarily used in the treatment of filariasis. Its efficacy is attributed not only to the parent compound but also to its active metabolites. The principal metabolic pathway for DEC is N-oxidation, resulting in the formation of Diethylcarbamazine-N-oxide (DEC-NO), which also exhibits antifilarial activity. Accurate and sensitive analytical methods are crucial for understanding the pharmacokinetics and metabolism of DEC, thereby aiding in dose optimization and the development of new therapeutic strategies.

Metabolic Pathway of Diethylcarbamazine

The metabolism of Diethylcarbamazine is rapid and extensive. The primary transformation involves the oxidation of the tertiary amine in the piperazine ring, leading to the formation of

Diethylcarbamazine-N-oxide.



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